

An In-depth Technical Guide to 1-(*trans*-4-Butylcyclohexyl)-4-iodobenzene

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Compound of Interest

Compound Name: 1-(*trans*-4-Butylcyclohexyl)-4-iodobenzene

Cat. No.: B568350

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This technical guide provides comprehensive information on **1-(*trans*-4-Butylcyclohexyl)-4-iodobenzene**, including its chemical identity, physical properties, and crucial safety data. It is intended for researchers, scientists, and professionals in drug development and materials science who may be working with this compound.

Chemical and Physical Properties

1-(*trans*-4-Butylcyclohexyl)-4-iodobenzene is an organic compound that features a butylcyclohexyl group attached to an iodinated benzene ring. Its chemical structure makes it a valuable intermediate in organic synthesis, particularly in cross-coupling reactions for the development of liquid crystals and pharmaceutical compounds.

| Property | Value | Source |
|-------------------|-------------------------------------|---|
| CAS Number | 114834-79-6 | [1] [2] |
| Molecular Formula | C ₁₆ H ₂₃ I | [1] [2] |
| Molecular Weight | 342.26 g/mol | [1] |
| Appearance | Liquid | [1] |
| Purity | ≥99.5% | [1] |
| IUPAC Name | 1-(4-butylcyclohexyl)-4-iodobenzene | [1] |
| Canonical SMILES | CCCC[C@H]1CC--INVALID-LINK--CC1 | [1] |
| InChI Key | WSVCQFMWNNGAEB-HDJSIYSDSA-N | [1] |

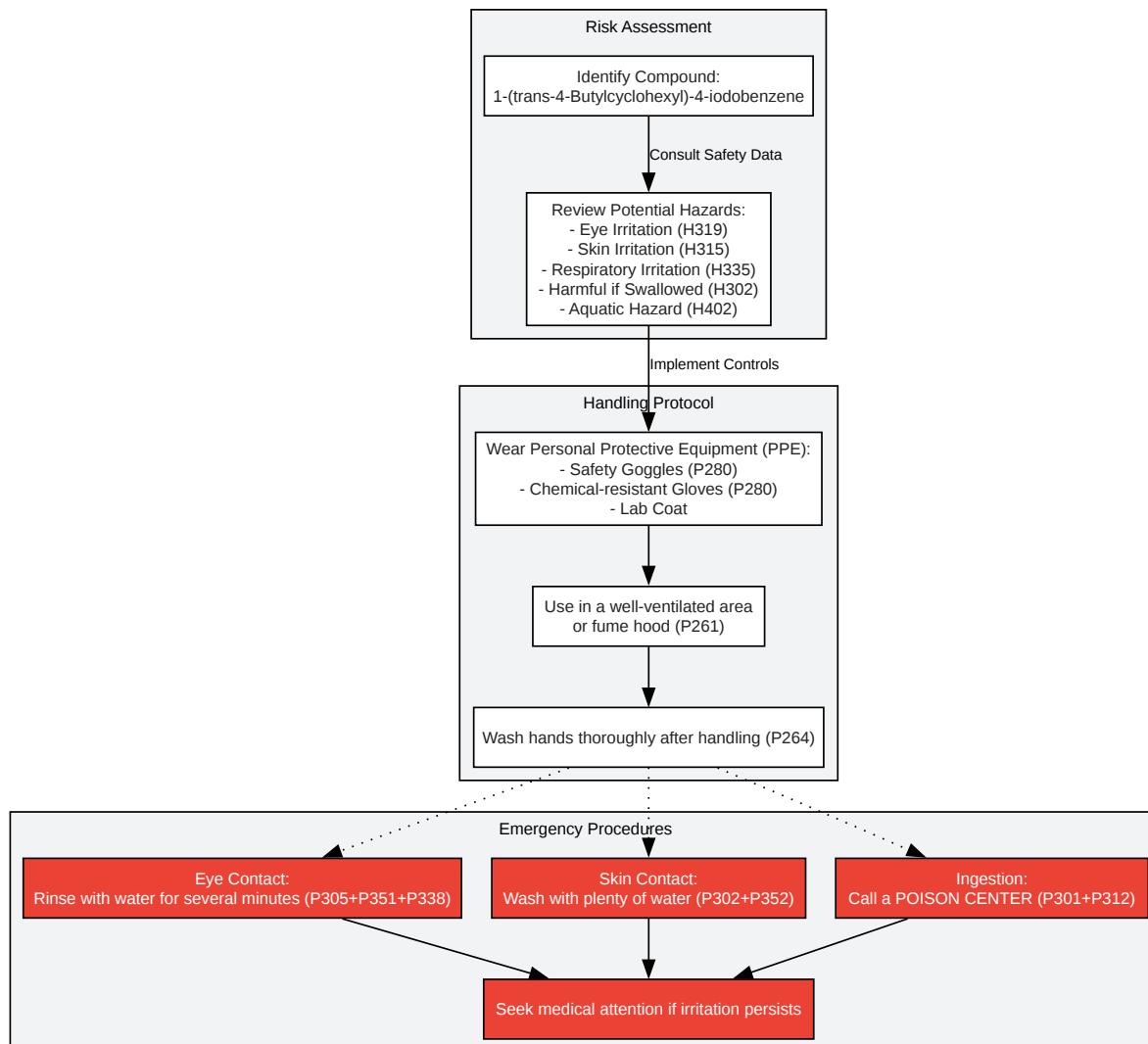
Note: While this compound is listed as a liquid, similar structures such as 1-iodo-4-(trans-4-n-pentylcyclohexyl)benzene and 1-iodo-4-(trans-4-n-propylcyclohexyl)benzene are reported as white solids, suggesting that the physical state may vary with purity and temperature.[\[3\]](#)[\[4\]](#)

Safety Data

A specific Safety Data Sheet (SDS) for **1-(trans-4-butylcyclohexyl)-4-iodobenzene** is not readily available. However, based on the safety profiles of structurally similar compounds, a summary of potential hazards and precautionary measures has been compiled. It is imperative to handle this chemical with appropriate caution in a laboratory setting.

| Hazard Category | GHS Classification and Precautionary Statements |
|------------------------|---|
| Eye Irritation | H319: Causes serious eye irritation. (Based on 1-tert-butyl-4-iodobenzene and 4-tert-butylcyclohexanol)[5][6] P264: Wash skin thoroughly after handling.[5][6][7] P280: Wear eye protection/face protection.[5][6][7] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][6] P337+P313: If eye irritation persists: Get medical advice/attention. |
| Skin Irritation | H315: Causes skin irritation. (Based on 1-iodo-4-(trans-4-n-pentylcyclohexyl)benzene and 4-tert-butylcyclohexyl acetate)[3][7] P280: Wear protective gloves.[7] P302+P352: IF ON SKIN: Wash with plenty of water.[7] P332+P313: If skin irritation occurs: Get medical advice/attention.[7] |
| Respiratory Irritation | H335: May cause respiratory irritation. (Based on 1-iodo-4-(trans-4-n-pentylcyclohexyl)benzene)[3] P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3] |
| Acute Toxicity (Oral) | H302: Harmful if swallowed. (Based on 1-iodo-4-(trans-4-n-pentylcyclohexyl)benzene)[3] P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. |
| Aquatic Hazard | H402: Harmful to aquatic life. (Based on 4-tert-butylcyclohexanol) P273: Avoid release to the environment. |

The following diagram illustrates a logical workflow for handling **1-(trans-4-butylcyclohexyl)-4-iodobenzene** based on its potential hazards.

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